

Application Notes and Protocols for GSK2188931B in Rodent Models

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Compound of Interest

Compound Name: GSK2188931B

Cat. No.: B1150086

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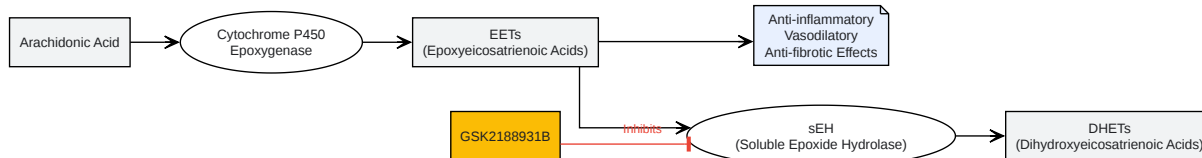
For Researchers, Scientists, and Drug Development Professionals

Introduction

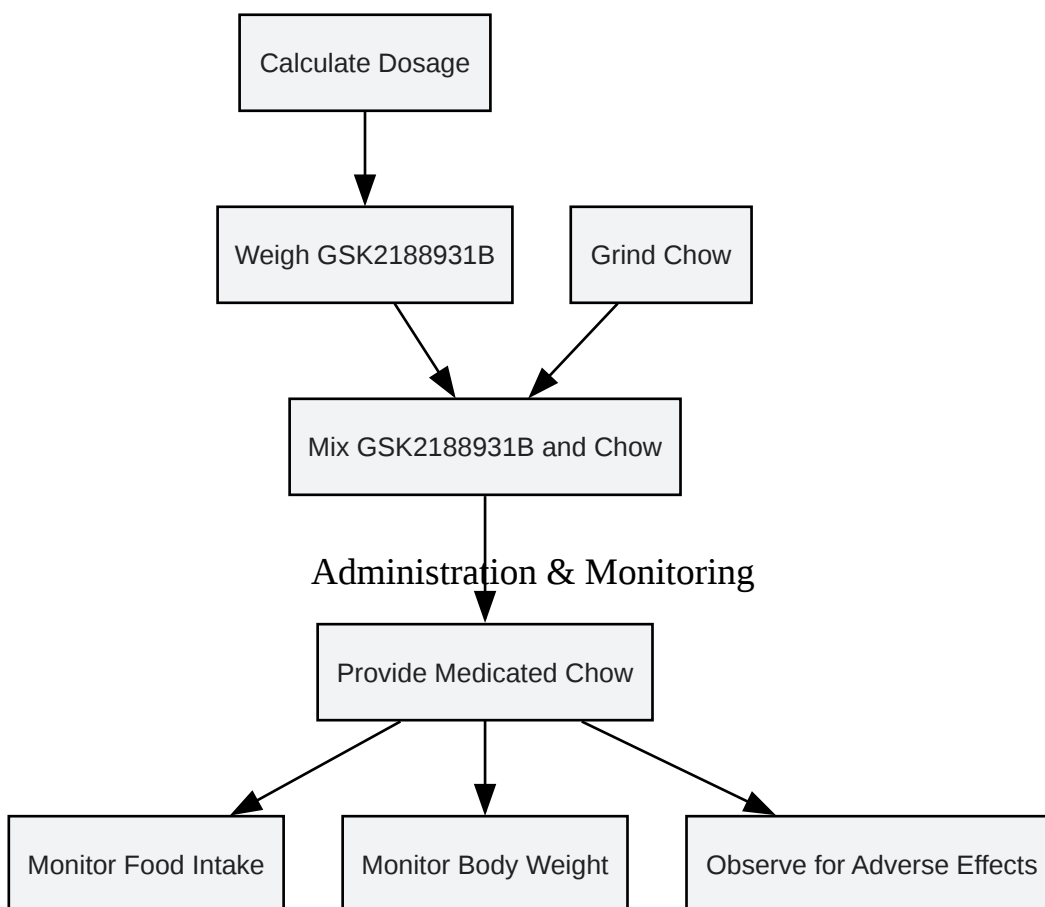
GSK2188931B is a potent and novel inhibitor of soluble epoxide hydrolase (sEH).[1] Inhibition of sEH has been demonstrated to confer beneficial effects on cardiac function and ventricular remodeling following myocardial infarction (MI), primarily by preventing the degradation of epoxyeicosatrienoic acids (EETs), which have anti-inflammatory and pro-fibrinolytic properties. These notes provide a summary of the available data and protocols for the dosage and administration of **GSK2188931B** in rodent models, with a focus on its application in a rat model of cardiac remodeling.

Mechanism of Action: sEH Inhibition

GSK2188931B exerts its therapeutic effects by inhibiting soluble epoxide hydrolase (sEH). sEH is a key enzyme in the metabolism of arachidonic acid, responsible for the conversion of epoxyeicosatrienoic acids (EETs) to their less active dihydroxyeicosatrienoic acids (DHETs). By inhibiting sEH, **GSK2188931B** increases the bioavailability of EETs, which possess anti-inflammatory, vasodilatory, and anti-fibrotic properties. This mechanism has been shown to be beneficial in a rat model of myocardial infarction, where **GSK2188931B** attenuated cardiac fibrosis, reduced macrophage infiltration, and improved left ventricular function.[2][3][4]



Preparation



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References

- 1. medkoo.com [medkoo.com]
- 2. researchgate.net [researchgate.net]
- 3. scispace.com [scispace.com]
- 4. researchgate.net [researchgate.net]
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